how to prevent PA452 degradation in storage

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Compound of Interest

Compound Name: *PA452*

Cat. No.: *B15544920*

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This guide provides researchers, scientists, and drug development professionals with essential information for preventing the degradation of **PA452** during storage and experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **PA452**, and which of its structural features are important for stability?

PA452 is a synthetic small molecule that functions as a Retinoid X Receptor (RXR) antagonist.[1] Its chemical formula is $C_{26}H_{37}N_3O_3$.[1] Several structural features are susceptible to degradation:

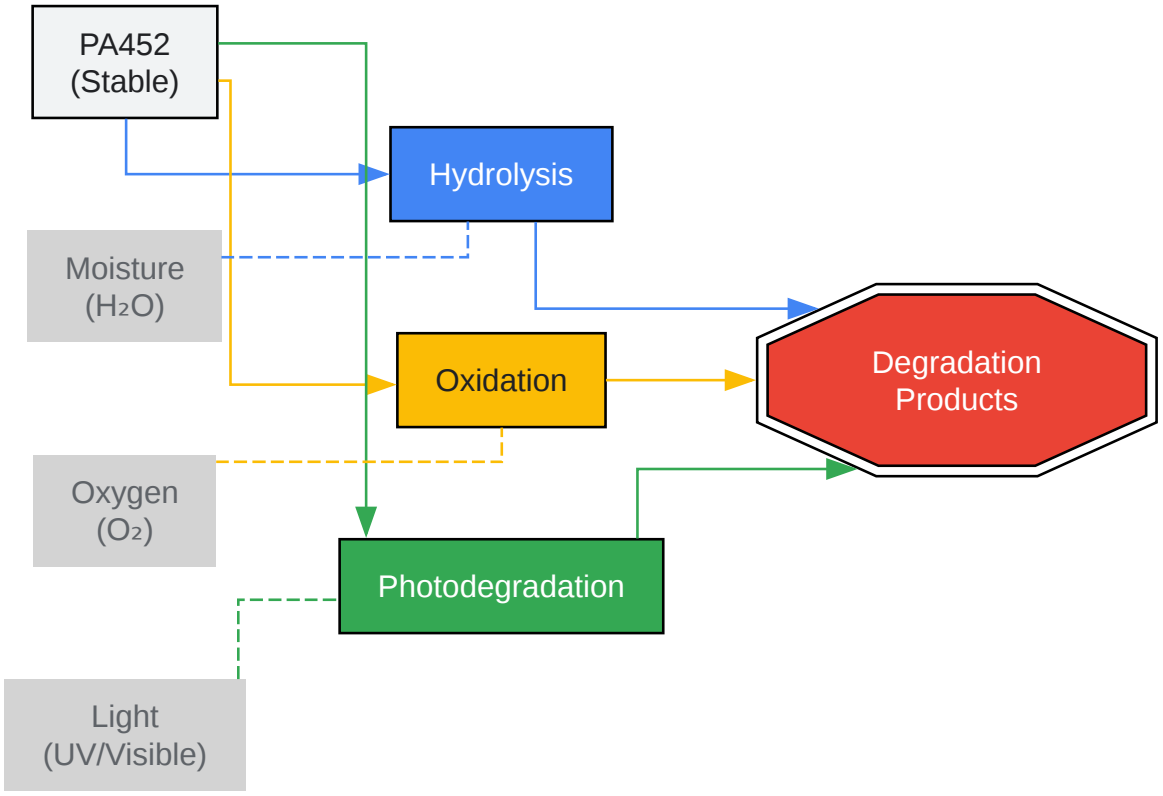
- Amide Bond: The molecule contains an amide linkage, which can be prone to hydrolysis under acidic or basic conditions.[2][3]
- Aromatic Rings & Methoxy Group: The tetrahydronaphthalene ring system and hexyloxy group can be susceptible to oxidation.
- Unsaturated System: The overall structure can absorb UV light, making it potentially liable to photodegradation.[4][5]

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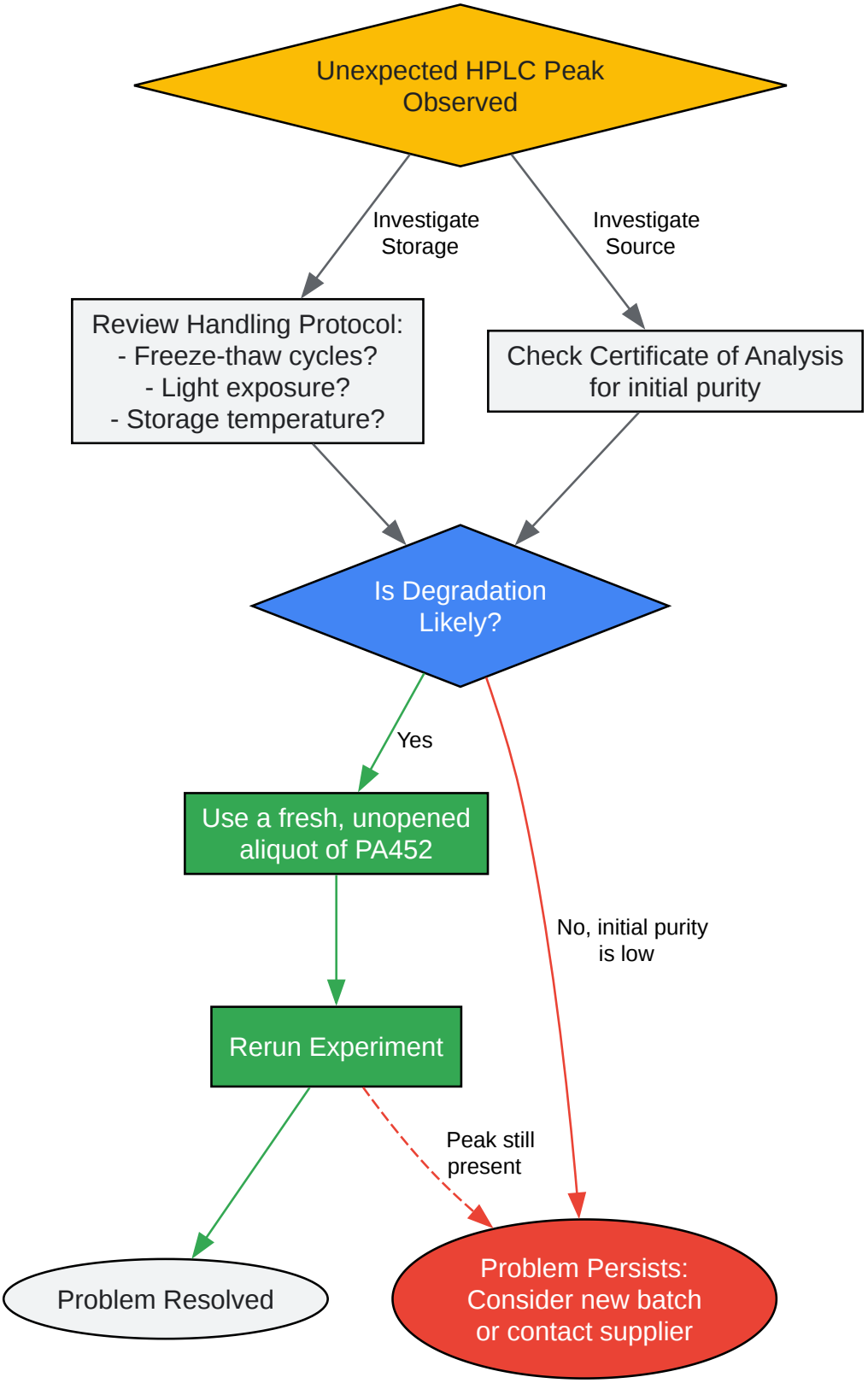
Q2: What are the primary degradation pathways for **PA452**?

The three primary degradation pathways for a molecule like **PA452** are hydrolysis, oxidation, and photodegradation. These pathways can be triggered by exposure to moisture, oxygen, and light, respectively. Oxidation is a common degradation pathway for pharmaceuticals, second only to hydrolysis.[6]

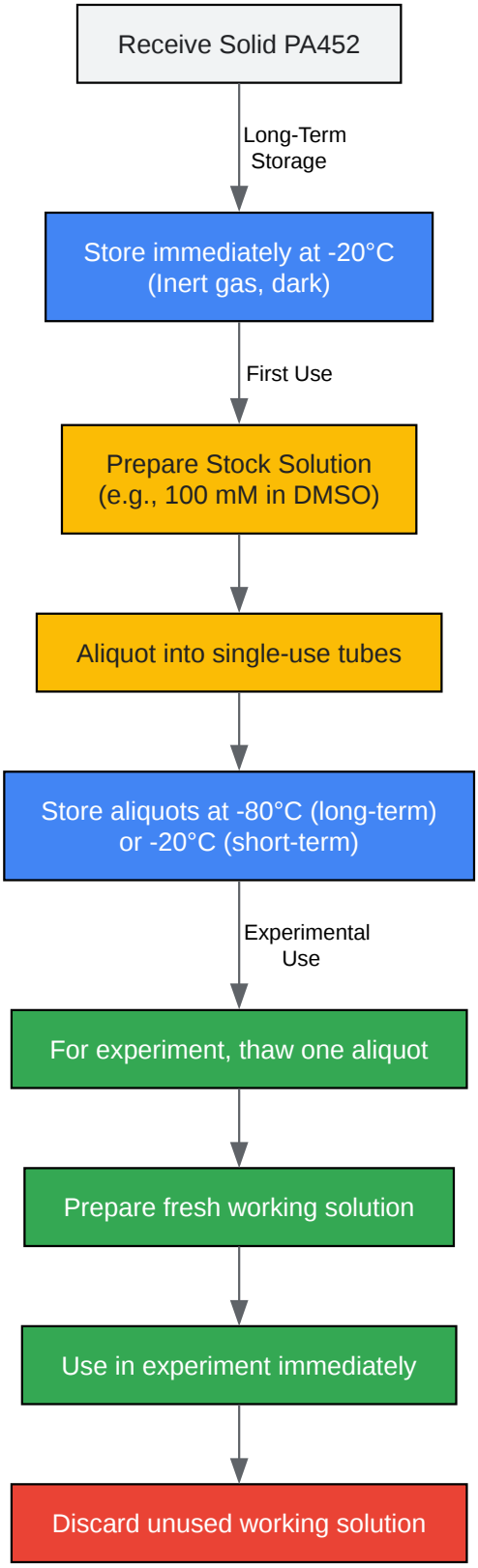
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